

2,4,6-triphenylaniline cytotoxicity comparison normal vs cancer cells

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 2,4,6-Triphenylaniline

CAS No.: 6864-20-6

Cat. No.: S573931

[Get Quote](#)

Cytotoxicity Data on Related Compounds

The table below summarizes the cytotoxic activity of several triphenylamine and Schiff base derivatives, which are structurally related to **2,4,6-triphenylaniline**, against various cancer cell lines.

Compound Name / Type	Cancer Cell Line	Cytotoxicity (IC ₅₀)	Key Findings	Citation
TP2Py (Triphenylamine derivative)	Human cell lines (unspecified)	Low dark toxicity (< 30 μM)	Effective in triggering apoptosis upon light activation (photodynamic therapy).	[1]
TP3Bzim (Triphenylamine derivative)	Human cell lines (unspecified)	Low dark toxicity (< 30 μM)	Induces apoptosis upon light activation; localizes in mitochondria and late endosomes.	[1]
TTPAs 4-6 (Pyridinium-TPA AIEgens)	Breast cancer (in vivo)	Highly effective	Albumin-formed nanoparticles show excellent tumor targeting and photodynamic therapy efficacy.	[2]

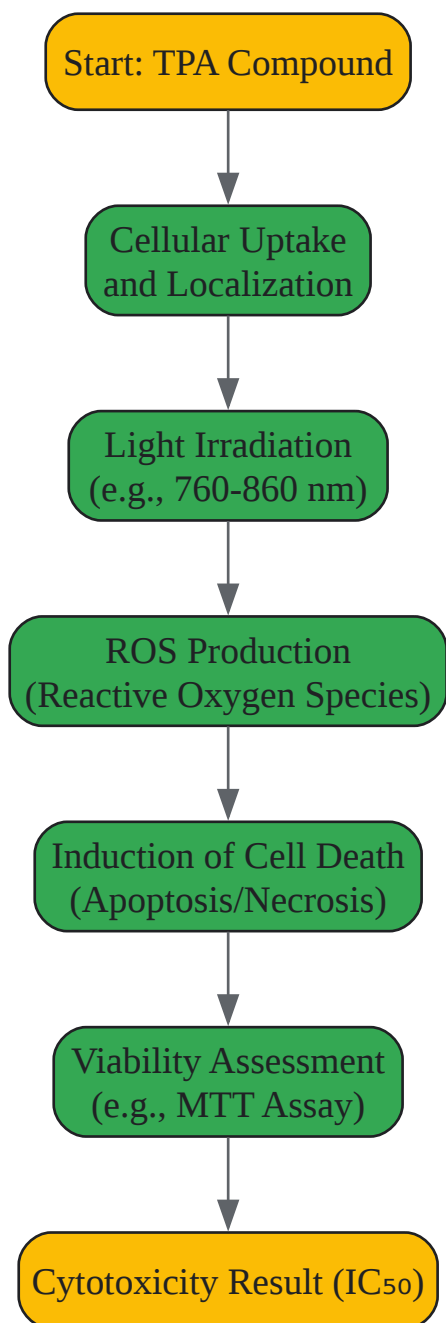
Compound Name / Type	Cancer Cell Line	Cytotoxicity (IC ₅₀)	Key Findings	Citation
AB-00047476 (Triphenylamine)	HEK293T, A549, Calu3, Caco2	No cytotoxicity (0-30 µM)	Studied as a SARS-CoV-2 entry inhibitor; shows no toxicity to normal cells in this range.	[3]
Schiff Base 3	SK-MEL-28 (skin melanoma), MCF-7 (breast adenocarcinoma)	6 nM, 10 nM	Showed high potency against solid tumor-derived cell lines.	[4]
Schiff Base 16	HeLa (cervical carcinoma)	0.186 µM	Derived from 2- aminobenzothiazole and 2- thiophenecarboxaldehyde.	[4]

Experimental Methodologies in Cytotoxicity Assessment

The data in the table above were generated using standardized experimental protocols that are common in the field. Here are the details of the key methods cited:

- **MTT Assay:** This colorimetric assay is a standard for measuring cell metabolic activity and, by extension, cell viability and proliferation. It was used in several studies to determine the IC₅₀ values (the concentration of a compound that inhibits cell viability by 50%) [4] [5] [3]. The basic workflow involves treating cells with the test compound, adding the MTT reagent, and then measuring the absorbance of the formazan product formed by living cells.
- **Flow Cytometry for Apoptosis:** This technique was used to differentiate between apoptosis (programmed cell death) and necrosis. It often involves staining cells with **Annexin V** (which binds to phosphatidylserine exposed on the surface of apoptotic cells) and **Propidium Iodide (PI)** (which stains dead cells with compromised membranes) [5].
- **Photodynamic Therapy (PDT) Studies:** For the triphenylamine-based photosensitizers, cytotoxicity was light-dependent. The general protocol involves incubating cells with the compound, followed by irradiation with a specific wavelength of light (e.g., 458 nm for one-photon or 760-860 nm for two-photon excitation) [1]. Cell death is then assessed, often confirming the production of reactive oxygen species (ROS).

The following diagram illustrates the core workflow for evaluating a compound's potential as a photosensitizer in Photodynamic Therapy, as demonstrated by the triphenylamine derivatives.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Triphenylamines Induce Cell Death Upon 2-Photon ... [pmc.ncbi.nlm.nih.gov]
2. Alkyl chain length-regulated in situ intelligent nano ... [sciencedirect.com]
3. Selection of Bis-Indolyl Pyridines and Triphenylamines as ... [pmc.ncbi.nlm.nih.gov]
4. Schiff Bases: Interesting Scaffolds with Promising ... [mdpi.com]
5. (PDF) Cytotoxicity and Mode of Cell Death Induced by Triphenyltin... [academia.edu]

To cite this document: Smolecule. [2,4,6-triphenylaniline cytotoxicity comparison normal vs cancer cells]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b573931#2-4-6-triphenylaniline-cytotoxicity-comparison-normal-vs-cancer-cells>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com